

# mechanical properties hydroxy acrylate polymers comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Acrylic Acid

CAS No.: 192230-55-0

Cat. No.: S1822936

[Get Quote](#)

## Mechanical and Physical Properties of HEMA-based Polymers

The table below summarizes key properties of HEMA-based polymers and copolymers from experimental studies. Modulus measures stiffness, tensile strength is the maximum stress a material can withstand while being stretched, and strain-at-break indicates elasticity.

Polymer Composition	Condition	Elastic/Young's Modulus	Tensile Strength	Strain-at-Break	Glass Transition Temp (Tg)	Source & Context
PHEMA (Homopolymer)	Swollen in water	0.39 MPa	0.32 MPa	1.81 (181%)	Not specified (rubbery state)	[1]
PHEMA-co-Ethyl Acrylate ( $w_2 = 0.36-0.56$ )	Swollen in water	0.17-0.50 MPa	0.7-0.9 MPa	5-7 (500-700%)	Not specified (rubbery state)	[1]

Polymer Composition	Condition	Elastic/Young's Modulus	Tensile Strength	Strain-at-Break	Glass Transition Temp (Tg)	Source & Context
<b>PHEMA-co-Dodecyl Methacrylate</b> (w <sub>2</sub> = 0.30-0.62)	Swollen in water	12-32 MPa	3-4 MPa	Yielding behavior	Leathery state	[1]
<b>Acrylate Adhesive with HEMA [2]</b>	Emulsion film	Not specified	Peel strength: ~1.8 N/cm <sup>2</sup> (at 8% HEMA)	Not specified	Decreased with HEMA content	[2]
<b>AP-HEMA-based Polyurethane Coating</b>	Dry film	Not specified	Good flexibility and abrasion resistance	-	Higher than bio-based alternatives	[3]

## Experimental Protocols for Key Data

Understanding how these properties are measured is crucial for interpreting the data.

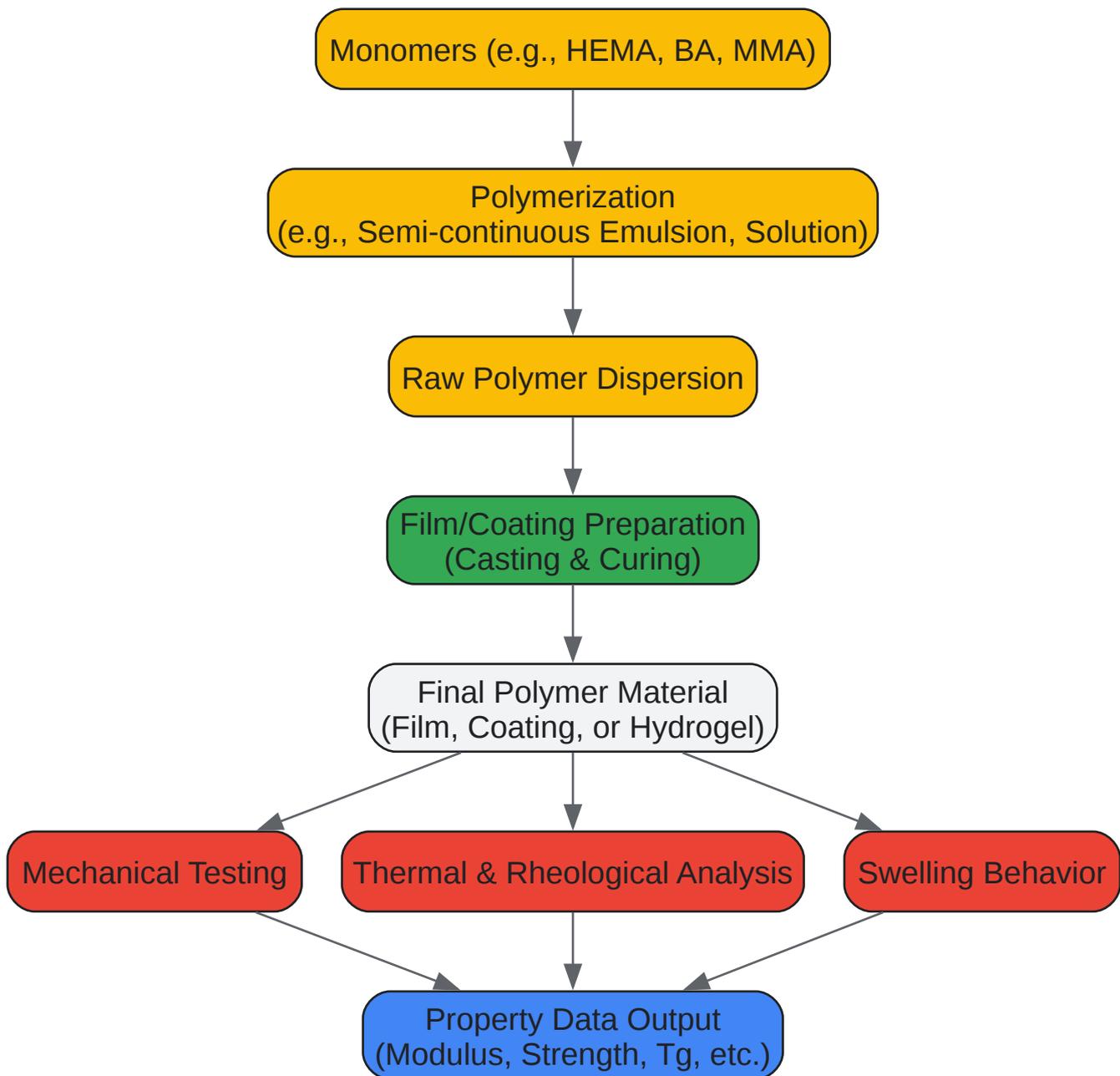
- **Tensile Property Measurement [1]:** The stress-strain behavior of hydrogel films (swollen to equilibrium in water) is typically measured using a universal testing machine. A dumbbell-shaped specimen is clamped and stretched at a constant rate until it breaks. The machine records the force and elongation, from which the modulus (slope of the initial linear region), tensile strength (peak stress), and strain-at-break are calculated.
- **Peel Strength Testing for Adhesives [2]:** This evaluates the bond strength of a pressure-sensitive adhesive. A standardized tape (e.g., 25 mm wide) is applied to a substrate (like BOPP film) and then peeled back at a 180° angle at a constant speed (e.g., 300 mm/min). The average force required to peel the tape is recorded and reported as peel strength in Newtons per centimeter (N/cm).
- **Thermal and Rheological Analysis:**
  - **Glass Transition Temperature (Tg):** Often measured using **Differential Scanning Calorimetry (DSC)**. The polymer sample is heated at a controlled rate, and Tg is identified as a

step change in heat flow in the DSC thermogram, indicating the transition from a glassy to a rubbery state [3].

- **Storage Modulus (G')**: Measured using a **rotational rheometer**. The sample undergoes a small oscillatory strain, and the storage modulus, which represents the solid-like, elastic response of the material, is determined in the linear viscoelastic region [4] [5].

## Synthesis and Characterization Workflow

The following diagram illustrates the general workflow for creating and characterizing hydroxy acrylate polymers, as detailed in the research.



[Click to download full resolution via product page](#)

## Application and Performance Insights

- **Role of HEMA in Adhesives:** In waterborne acrylate adhesives, HEMA improves **peel strength** by introducing hydroxyl groups that form hydrogen bond networks, enhancing cohesion. However, it can also **reduce the glass transition temperature (Tg)**, making the adhesive softer and improving wetting on substrates like BOPP film [2].

- **Bio-based Alternatives:** Recent research explores replacing petroleum-based HEMA with macromonomers derived from **castor oil**. These bio-based acrylic polyols can yield polyurethane coatings with enhanced properties like **improved water resistance, flexibility, and abrasion resistance** compared to their HEMA-based counterparts [3].
- **Hydration is Critical:** The mechanical properties of HEMA-based polymers are extremely sensitive to water content. PHEMA is a hard, glassy material in its dry state but becomes a soft, flexible **hydrogel** when swollen in water, with properties changing by orders of magnitude [1] [6].

## Suggestions for Further Research

The available literature provides a solid foundation for HEMA, but a more complete comparison guide may require deeper investigation.

- **Focus on HEMA:** You will find the most comprehensive experimental data on **poly(HEMA)** and its **copolymers** with comonomers like ethyl acrylate or dodecyl methacrylate.
- **Explore Direct HEA Data:** Specific, quantitative mechanical data for poly(HEA) homopolymers was not prominent in these search results. You may need to consult specialized polymer databases or handbooks for this information.
- **Consider Application Context:** Always note whether the reported data is for dry films or swollen hydrogels, as this dramatically affects the numerical values and the material's suitability for an application.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. (PDF) Mechanical of hydrophilic... - Academia.edu properties [academia.edu]
2. Effect of hydroxyethyl methacrylate on the performance ... [sciencedirect.com]
3. Effective Studies of bio-derived free radical polymerizable hydroxyl ... [researchsquare.com]
4. Evaluating Natural Alternatives to Synthetic Acrylic Polymers [pmc.ncbi.nlm.nih.gov]
5. Investigation of Experimental and Thermal Mechanical of... Properties [journals.plos.org]

6. Comparative study on water structures of poly ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [mechanical properties hydroxy acrylate polymers comparison].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1822936#mechanical-properties-hydroxy-acrylate-polymers-comparison>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)